

Unidentified Compound: "pyCTZ TFA" Safety and Toxicity Profile Cannot Be Determined

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Compound of Interest

Compound Name: *pyCTZ TFA*

Cat. No.: *B15551972*

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An in-depth analysis of scientific and toxicological literature reveals no specific data for a compound designated "**pyCTZ TFA**." This identifier does not correspond to a recognized chemical entity in publicly available databases, preventing the creation of a requested technical guide on its in vivo safety and toxicity.

Extensive searches for "**pyCTZ TFA**" have yielded no relevant results for a specific substance with this name. The search results primarily provide information on the safety and toxicity of Trifluoroacetic acid (TFA) as a standalone chemical. Without the proper identification of the "pyCTZ" component, a comprehensive safety and toxicity profile for "**pyCTZ TFA**" cannot be compiled.

It is possible that "pyCTZ" is an internal project name, a non-standard abbreviation, or a typographical error. To proceed with the request for a detailed technical guide, the full chemical name, CAS (Chemical Abstracts Service) number, or any other specific molecular identifier for the compound of interest is required.

General Information on Trifluoroacetic Acid (TFA)

While a profile for "**pyCTZ TFA**" is not possible, information on Trifluoroacetic acid (TFA) is available. TFA is a halogenated carboxylic acid and its salt, trifluoroacetate, is known to be present in the environment.[1][2]

Acute Toxicity: The acute toxicity of TFA is considered to be very low.[1][3] Studies in rats have shown an oral LD50 (lethal dose for 50% of the population) of over 500 mg/kg body weight.[3]

A single oral dose of 2000 mg/kg body weight in rats resulted in no mortality.[3]

Repeated Dose Toxicity: Oral repeated-dose toxicity studies in rats have identified the liver as the primary target organ, with observed effects including mild liver hypertrophy.[1][3][4]

Biomarker analysis suggests that TFA is a weak peroxisome proliferator in rats.[1][4]

Developmental and Genetic Toxicity: Studies on TFA have shown no adverse effects in extended one-generation or developmental toxicity studies in rats.[1][3] Furthermore, it has not been found to induce genotoxic responses.[1][4]

Skin Sensitization: TFA is not considered to be a skin sensitizer.[3]

A summary of available toxicity data for Trifluoroacetic Acid (TFA) is presented in the table below.

Toxicity Endpoint	Species	Route of Administration	Results	Reference
Acute Oral LD50	Rat	Oral	> 500 mg/kg bw	[3]
Acute Oral Toxicity	Rat	Oral	No mortality at 2000 mg/kg bw	[3]
Repeated Dose Toxicity	Rat	Oral (dietary, drinking water)	Liver hypertrophy	[1][3][4]
Developmental Toxicity	Rat	Oral (gavage)	No adverse effects	[1][3]
Genetic Toxicity	-	-	Not genotoxic	[1][4]
Skin Sensitization	Mouse	Dermal	Not a sensitizer	[3]

Experimental Protocols for TFA Toxicity Studies

Detailed experimental protocols for the cited TFA studies are maintained by organizations such as the European Chemicals Agency (ECHA) and are often conducted following OECD (Organisation for Economic Co-operation and Development) guidelines. For example, a 28-day

oral toxicity study was performed according to OECD TG 407, and a developmental toxicity study followed OECD TG 414.[3] These protocols typically involve the administration of the substance to laboratory animals (e.g., rats) at various dose levels over a specified period, followed by clinical observations, and histopathological examinations.

Signaling Pathways and Experimental Workflows

As "pyCTZ TFA" is an unidentified compound, no specific signaling pathways or experimental workflows can be diagrammed.

To fulfill the original request, please provide the correct and complete chemical identifier for "pyCTZ". Once the specific compound is known, a thorough literature search can be conducted to provide a detailed in vivo safety and toxicity profile.

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References

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com